

Navigating the Synthesis and Application of Boc-Protected Aminophenoxy Ethylamines: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *tert-Butyl (2-(2-aminophenoxy)ethyl)carbamate*

CAS No.: 263410-16-8

Cat. No.: B3120407

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For Researchers, Scientists, and Drug Development Professionals

Introduction: Clarifying the Isomeric Landscape

The precise chemical identification of "**tert-Butyl (2-(2-aminophenoxy)ethyl)carbamate**" presents a degree of ambiguity, as the position of the amino group on the phenoxy ring is not always explicitly defined in literature and commercial catalogs. This guide will focus on the most extensively documented and commercially available isomer, tert-butyl 2-(4-aminophenoxy)ethylcarbamate, where the amino group is in the para position. Understanding the chemistry of this particular isomer provides a strong foundation for researchers working with related structures. We will also briefly touch upon the significance of the ortho- and meta-isomers to provide a comprehensive overview. The strategic placement of the Boc protecting group on the ethylamine moiety and the reactive primary amine on the phenyl ring makes this compound a valuable bifunctional linker in medicinal chemistry and materials science.

Chemical Identity and Properties

A clear understanding of the fundamental chemical and physical properties of tert-butyl 2-(4-aminophenoxy)ethylcarbamate is essential for its effective use in research and development.

IUPAC Name and Synonyms

- IUPAC Name: tert-butyl N-[2-(4-aminophenoxy)ethyl]carbamate[1]
- Common Synonyms:
 - tert-Butyl 2-(4-aminophenoxy)ethylcarbamate[2][3][4][5][6][7]
 - N-Boc-2-(4-aminophenoxy)ethylamine
 - [2-(4-Aminophenoxy)ethyl]carbamic acid tert-butyl ester[8]
- CAS Number: 159184-15-3[2][3][4][5]

Physicochemical Properties

The following table summarizes the key physicochemical properties of tert-butyl 2-(4-aminophenoxy)ethylcarbamate.

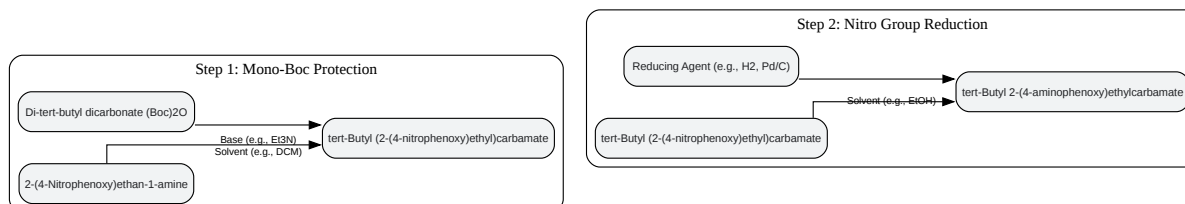
Property	Value
Molecular Formula	C ₁₃ H ₂₀ N ₂ O ₃ [2][9]
Molecular Weight	252.31 g/mol [2][9]
Appearance	Solid[8]
Storage Conditions	Keep in a dark place, under an inert atmosphere, at 2-8°C.[7]
SMILES	<chem>CC(C)(C)OC(=O)NCCOC1=CC=C(C=C1)N</chem> [4]
InChI Key	IBXPLCWUDLAXJC-UHFFFAOYSA-N[7]

Synthesis and Mechanism

The synthesis of tert-butyl 2-(4-aminophenoxy)ethylcarbamate typically involves a multi-step process that leverages standard organic chemistry transformations. The general strategy involves the protection of one amine in a diamine, followed by etherification and subsequent reduction of a nitro group.

Synthetic Workflow Overview

The following diagram illustrates a common synthetic route to tert-butyl 2-(4-aminophenoxy)ethylcarbamate.



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Caption: A representative synthetic workflow for tert-Butyl 2-(4-aminophenoxy)ethylcarbamate.

Detailed Experimental Protocol

This protocol provides a detailed, step-by-step methodology for the synthesis of tert-butyl 2-(4-aminophenoxy)ethylcarbamate.

Step 1: Synthesis of tert-Butyl (2-(4-nitrophenoxy)ethyl)carbamate

- To a solution of 2-(4-nitrophenoxy)ethan-1-amine (1 equivalent) in a suitable aprotic solvent such as dichloromethane (DCM) or tetrahydrofuran (THF), add a base, for instance, triethylamine (Et₃N) (1.1 equivalents).

- Cool the mixture to 0°C in an ice bath.
- Slowly add a solution of di-tert-butyl dicarbonate ((Boc)₂O) (1.05 equivalents) in the same solvent.
- Allow the reaction mixture to warm to room temperature and stir for 12-16 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, wash the reaction mixture with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield tert-butyl (2-(4-nitrophenoxy)ethyl)carbamate.

Step 2: Synthesis of tert-Butyl 2-(4-aminophenoxy)ethylcarbamate

- Dissolve the tert-butyl (2-(4-nitrophenoxy)ethyl)carbamate (1 equivalent) obtained from the previous step in a protic solvent such as ethanol (EtOH) or methanol (MeOH).
- Add a catalytic amount of palladium on carbon (10% Pd/C).
- Subject the mixture to a hydrogen atmosphere (using a balloon or a hydrogenation apparatus) and stir vigorously at room temperature.
- Monitor the reaction by TLC until the starting material is fully consumed.
- Once the reaction is complete, filter the mixture through a pad of Celite to remove the catalyst.
- Concentrate the filtrate under reduced pressure to obtain the final product, tert-butyl 2-(4-aminophenoxy)ethylcarbamate.

Applications in Drug Development and Research

The bifunctional nature of tert-butyl 2-(4-aminophenoxy)ethylcarbamate makes it a highly versatile building block in the synthesis of complex organic molecules, particularly in the field of drug discovery.

Role as a Bifunctional Linker

The presence of a Boc-protected primary amine and a free aromatic amine allows for selective and sequential reactions. The aromatic amine can undergo a variety of transformations, such as acylation, alkylation, or participation in cross-coupling reactions, while the Boc-protected amine remains unreactive. Subsequent deprotection of the Boc group under acidic conditions reveals a primary aliphatic amine that can be further functionalized. This orthogonal reactivity is invaluable in the construction of PROTACs (Proteolysis Targeting Chimeras), antibody-drug conjugates (ADCs), and other complex therapeutic agents.

Isomeric Considerations: Ortho-, Meta-, and Para-Substituted Analogues

The position of the amino group on the phenoxy ring significantly influences the molecule's reactivity and its utility in synthesis.

- **Para-isomer (4-amino):** As discussed, this is the most common isomer. The para-positioning of the amino group minimizes steric hindrance, making it readily accessible for various chemical transformations.
- **Ortho-isomer (2-amino):** The proximity of the amino group to the ether linkage can lead to intramolecular interactions and may present steric challenges in certain reactions.
- **Meta-isomer (3-amino):** The meta-position offers a different electronic and steric environment compared to the ortho and para isomers, which can be exploited to fine-tune the properties of the final molecule.

The choice of isomer is a critical design element in drug development, as it can impact the binding affinity, selectivity, and pharmacokinetic properties of the target compound.

Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling tert-butyl 2-(4-aminophenoxy)ethylcarbamate.

- Hazard Statements: May be harmful if swallowed, in contact with skin, or if inhaled. Causes skin irritation, serious eye irritation, and may cause respiratory irritation.[5]
- Precautionary Statements:
 - Avoid breathing dust/fume/gas/mist/vapors/spray.[10]
 - Wash skin thoroughly after handling.[11]
 - Use only outdoors or in a well-ventilated area.[12]
 - Wear protective gloves/protective clothing/eye protection/face protection.[11]
 - IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[11]
- Storage: Store in a well-ventilated place. Keep container tightly closed.[10] Store in a dry place.[10]

For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

tert-Butyl 2-(4-aminophenoxy)ethylcarbamate is a valuable and versatile building block for organic synthesis, particularly in the development of new therapeutics. Its well-defined structure and predictable reactivity, stemming from the orthogonal protecting group strategy, allow for the controlled and sequential introduction of molecular complexity. A thorough understanding of its chemical properties, synthesis, and handling is crucial for its effective and safe utilization in the laboratory. While the para-isomer is the most common, researchers should also consider the potential of the ortho- and meta-isomers to access novel chemical space and modulate biological activity.

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- To cite this document: BenchChem. [Navigating the Synthesis and Application of Boc-Protected Aminophenoxy Ethylamines: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3120407/docs#navigating-the-synthesis-and-application-of-boc-protected-aminophenoxy-ethylamines-a-technical-guide>]

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